Technical Assessment & Safe Handling Protocol: 2,3-Dimethylpyridine 1-oxide

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Compound of Interest

Compound Name:	*2,3-Dimethylpyridine 1-oxide*
CAS No.:	*22710-07-2*
Cat. No.:	*B1307940*

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Document Control:

- Compound: **2,3-Dimethylpyridine 1-oxide** (2,3-Lutidine N-oxide)
- CAS Number: 22710-07-2[1][2]
- Document Type: Technical Monograph & Safety Guide
- Target Audience: Medicinal Chemists, Process Engineers, HSE Officers

Physiochemical Profile & Identity

The Core: **2,3-Dimethylpyridine 1-oxide** is a pyridine derivative where the nitrogen atom is oxidized to an N-oxide functionality (

). This modification significantly alters the electronic properties of the ring compared to the parent 2,3-lutidine, activating the C2 and C6 positions for nucleophilic attack and the C2 position for specific C-H activation protocols.

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Property	Data Specification	Notes
Molecular Formula		
Molecular Weight	123.15 g/mol	
CAS Number	22710-07-2	Distinct from parent 2,3-Lutidine (CAS 583-61-9)
Appearance	White to off-white crystalline solid	Highly Hygroscopic
Melting Point	85–93 °C	Literature value [1]
Boiling Point	~298 °C (760 mmHg)	Decomposes at high heat
Solubility	Water, DCM, Chloroform, Methanol	Polar organic solvent compatible
Acidity ( )	~0.79 (Conjugate acid)	Much less basic than pyridine (~5.[1][3][4]2) [2]

Hazard Analysis & Toxicology (SDS Interpretation)

Expert Insight: While standard SDS documents classify this compound generically, the N-oxide functionality introduces specific thermal and chemical risks that researchers must respect. Unlike the volatile liquid parent (2,3-lutidine), the N-oxide is a solid, reducing inhalation risk under normal conditions, but increasing contact risks due to its adherence to surfaces and hygroscopic nature.

GHS Classification & Risk Assessment

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[5][6][7]
  - H319: Causes serious eye irritation.[6][7]

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- H335: May cause respiratory irritation.[5][6][7]

Specific Technical Hazards

- Thermal Instability: Pyridine N-oxides can undergo rearrangement (Polonovski type) or decomposition at elevated temperatures (>150°C) or in the presence of acylating agents. Action: Avoid heating dry solids above 100°C without solvent.
- Hygroscopicity: The compound avidly absorbs atmospheric moisture. Wet samples are difficult to weigh accurately and may hydrolyze sensitive reagents (e.g., acid chlorides) in downstream reactions. Action: Store in a desiccator; handle quickly in ambient air.
- Oxidizing Potential: While stable, the N-O bond acts as an oxidant in specific metal-catalyzed cycles. Action: Segregate from strong reducing agents and metal hydrides.

Emergency Response Workflow

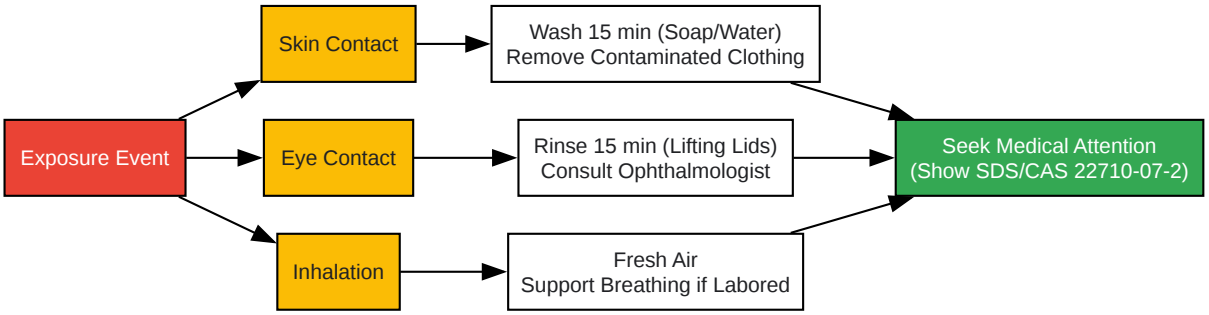

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Figure 1: Immediate response protocol for **2,3-Dimethylpyridine 1-oxide** exposure.

Synthesis & Purification Protocols

Causality: The synthesis of **2,3-dimethylpyridine 1-oxide** is an oxidation process. The choice of oxidant dictates the safety profile and purification difficulty.

Method A: The "Green" Scale-Up Route (/Acetic Acid)

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Best for: Large scale (>10g), cost-efficiency. Mechanism: Acetic acid forms peracetic acid in situ, which transfers oxygen to the pyridine nitrogen.

- Setup: 3-neck round bottom flask with reflux condenser and temperature probe.
- Reagents: Dissolve 2,3-lutidine (1.0 equiv) in Glacial Acetic Acid (5-10 equiv).
- Addition: Heat to 50°C. Add Hydrogen Peroxide (30-35% aq, 1.5 - 2.0 equiv) dropwise.
  - Critical Control: The reaction is exothermic. Monitor temperature strictly.
- Reaction: Heat to 70-80°C for 6–12 hours [3].
- Workup (The Safety Bottleneck):
  - Cool to room temperature.[3]
  - Neutralization: Carefully neutralize with solid

    or NaOH solution to pH ~10. Warning: Exothermic +

    evolution.
  - Extraction: Extract with DCM or Chloroform (x3).
  - Drying: Dry organic layer over ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    , filter, and concentrate.
- Purification: Recrystallization from Acetone/Ether or vacuum distillation (if pure enough).

Method B: The Laboratory Standard (mCPBA)

Best for: Small scale (<1g), high purity requirements. Mechanism: Direct oxygen transfer from meta-chloroperoxybenzoic acid.

- Setup: Flask in an ice bath (0°C).
- Reaction: Dissolve 2,3-lutidine in DCM. Add mCPBA (1.1 equiv) portion-wise.

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- Completion: Stir at RT for 2–4 hours.
- Workup: Wash with sat.

  (removes m-chlorobenzoic acid byproduct) and sodium thiosulfate (quenches excess peroxide).

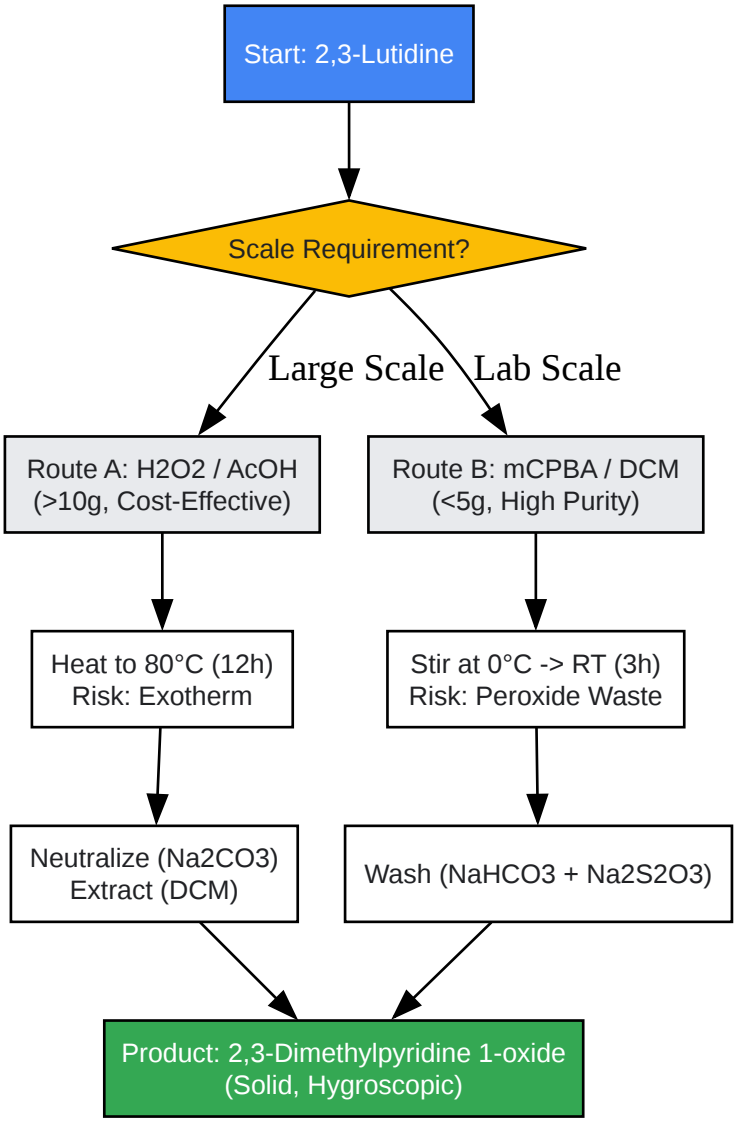

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Figure 2: Decision matrix for synthesis based on scale and safety constraints.

Application in Drug Discovery

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The "Why": **2,3-Dimethylpyridine 1-oxide** is not just an intermediate; it is a "functional handle." The N-oxide activates the ring for transformations that are impossible on the parent pyridine.

Regioselective C-H Activation

In drug development, installing functional groups at the C6 position (adjacent to nitrogen) is challenging. The N-oxide group acts as a Directing Group (DG) for transition metals (Pd, Ru, Rh).

- Mechanism: The N-oxide oxygen coordinates to the metal center, positioning the catalyst to cleave the C-H bond at the ortho position (C6 or C2, though C2 is blocked by the methyl group in 2,3-lutidine, forcing reactivity to C6 or C4 depending on conditions) [4].
- Fagnou Conditions: Using

  and a phosphine ligand allows for direct arylation at C6, creating biaryl scaffolds common in kinase inhibitors.

Nitration for Pharmaceutical Intermediates

The N-oxide directs electrophilic aromatic substitution to the C4 position (para to the N-oxide).

- Protocol: Nitration of **2,3-dimethylpyridine 1-oxide** yields 4-nitro-**2,3-dimethylpyridine 1-oxide**.
- Significance: This is a key precursor for proton pump inhibitors (PPIs). The nitro group is easily displaced by nucleophiles (like alkoxides) or reduced to an amine [5].

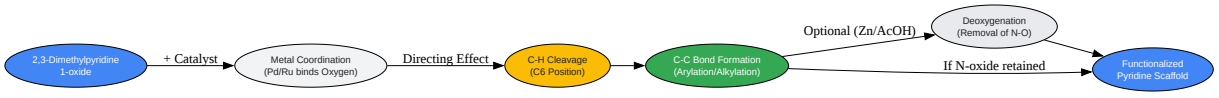

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Figure 3: Mechanistic pathway for Metal-Catalyzed C-H functionalization using the N-oxide directing group.

Disposal & Environmental Safety

- Waste Stream: Halogenated organic waste (if DCM used) or Non-halogenated organic waste.
- Deactivation: Excess oxidants (peroxides) in the waste stream must be quenched with Sodium Thiosulfate or Sodium Bisulfite before disposal to prevent container pressurization.
- Ecotoxicity: Pyridine derivatives are generally mobile in soil and potentially toxic to aquatic life. Do not release into drains.

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